

# Personal protective equipment for handling PF-06726304

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## Compound of Interest

Compound Name: PF-06726304

Cat. No.: B610004

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## Essential Safety and Handling Guide for PF-06726304

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **PF-06726304**, a potent and selective EZH2 inhibitor. Adherence to these protocols is essential to ensure a safe laboratory environment and prevent exposure.

### Personal Protective Equipment (PPE)

When handling **PF-06726304** in a laboratory setting, a comprehensive approach to personal protection is mandatory. The following table summarizes the required PPE.

PPE Category	Item	Specifications & Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times to protect against splashes. If there is a significant risk of splashing, a face shield should be used in conjunction with goggles.[1]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any tears or punctures before use and change them frequently, especially after direct contact with the compound.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn and kept fully buttoned. For procedures with a higher risk of splashes or aerosol generation, consider a chemical-resistant apron or disposable coveralls.
Respiratory Protection	Not typically required for handling small quantities in a well-ventilated area or a chemical fume hood.	If weighing or handling the powder outside of a fume hood, or if aerosols may be generated, a NIOSH-approved respirator (e.g., N95 or higher) is necessary to prevent inhalation.[2]

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **PF-06726304** and ensuring the safety of laboratory personnel.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (1616287-82-1) on the label match the order.  
[\[3\]](#)[\[4\]](#)
- Wear appropriate PPE during unpacking.

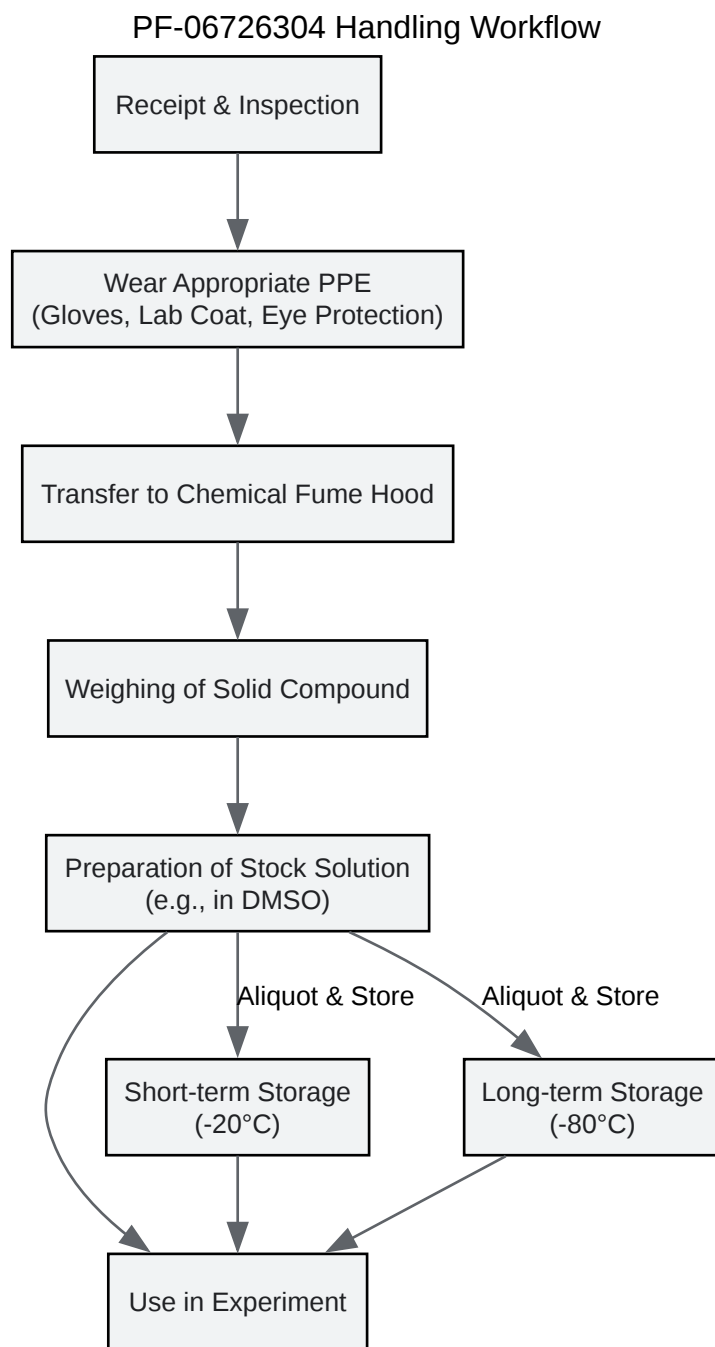
#### Preparation of Solutions:

- **PF-06726304** is typically supplied as a powder.[\[3\]](#) All handling of the solid form should be conducted in a chemical fume hood to minimize inhalation risk.
- The compound is soluble in DMSO and ethanol.[\[5\]](#) When preparing stock solutions, add the solvent slowly to the powder to avoid splashing.
- For in vivo studies, specific formulation protocols using solvents like PEG300, Tween-80, and saline may be required.[\[3\]](#)

#### Storage:

- Solid Form: Store the powder at -20°C for long-term stability (up to 1-3 years, check supplier recommendations).[\[3\]](#)[\[5\]](#)
- In Solvent: Stock solutions should be stored at -80°C for up to 2 years, or at -20°C for shorter periods (up to 1 year).[\[3\]](#) Always refer to the supplier's data sheet for specific stability information.[\[3\]](#)[\[4\]](#)

The following workflow outlines the key steps for safely handling **PF-06726304** from receipt to use.



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Caption: Workflow for Safe Handling of **PF-06726304**.

## Disposal Plan

All waste containing **PF-06726304** must be treated as hazardous chemical waste.

Waste Segregation:

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.

Disposal Procedure:

- Collect all **PF-06726304** waste in designated, sealed, and properly labeled containers.
- Store the waste containers in a secondary containment tray within a designated and well-ventilated waste accumulation area.
- Arrange for pickup and disposal by a licensed hazardous waste disposal company, following all institutional and local regulations.

By implementing these safety and handling protocols, researchers can minimize risks and ensure a secure environment when working with **PF-06726304**. Always consult your institution's specific safety guidelines and the manufacturer's Safety Data Sheet (SDS) before beginning any work.[6]

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